

Standard operating procedure for handling and storing 2-(2-Aminoethoxy)benzonitrile

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Compound of Interest

Compound Name: 2-(2-Aminoethoxy)benzonitrile

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Introduction

This document provides detailed application notes and protocols for the safe handling and storage of 2-Aminobenzonitrile (CAS No. 1885-29-6), also known as 2-Cyanoaniline or Anthranilonitrile.[1] This compound is a yellow to beige-brown crystalline solid.[2] It is a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. Due to its hazardous properties, it is imperative that all personnel handling this substance are thoroughly familiar with the procedures outlined in this document to minimize risks.

Hazard Identification and Safety Precautions

2-Aminobenzonitrile is classified as harmful and an irritant. It is harmful if swallowed, in contact with skin, or if inhaled.[3][4][5] It causes skin irritation, serious eye irritation, and may cause an allergic skin reaction and respiratory irritation.[3][4][5]

Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][4][5] Wash face, hands, and any exposed skin thoroughly after handling.[3][4][5] Do not eat, drink, or smoke when using this product.[3][4][5] Use only outdoors or in a well-ventilated area.[3][4][5]

Contaminated work clothing should not be allowed out of the workplace.[3][5] Wear protective gloves, protective clothing, eye protection, and face protection.[3][4][5]

- Response: In case of exposure, follow the first aid measures outlined in Section 5.0.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[3][4] Store locked up.[4][5][6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[3][4][5]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 2-Aminobenzonitrile.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂	[1][2][5]
Molecular Weight	118.14 g/mol	[1][5]
Appearance	Yellow to beige-brown crystalline flakes/powder	[2][5]
Melting Point	45-48 °C (lit.)	[1][2]
Boiling Point	267-268 °C (lit.)	[1][2]
Flash Point	145 °C (293 °F) - closed cup	[1][4][5]
Density	1.11 g/cm ³ (at 50°C)	[2]
Solubility	Insoluble in water.[2] Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.[2]	
CAS Number	1885-29-6	[1]

Experimental Protocols

Personal Protective Equipment (PPE)

All personnel handling 2-Aminobenzonitrile must wear the following minimum PPE:

- Eye Protection: Chemical safety goggles or a face shield.[\[7\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[7\]](#)
- Body Protection: A laboratory coat. For tasks with a risk of splashing, a chemical-resistant apron is required.[\[7\]](#)
- Respiratory Protection: All handling of solid 2-Aminobenzonitrile must be conducted in a certified chemical fume hood to avoid dust inhalation. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is mandatory.

Handling Protocol

- Preparation:
 - Ensure the work area, specifically the chemical fume hood, is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are readily accessible and operational.
 - Have appropriate spill cleanup materials (e.g., inert absorbent material like vermiculite or sand) available.[\[7\]](#)
- Dispensing and Weighing:
 - Perform all dispensing and weighing of 2-Aminobenzonitrile powder inside a chemical fume hood to minimize inhalation exposure.
 - Use a scoop or spatula for transferring the solid. Avoid creating dust.
 - Close the container tightly immediately after use.
- In Solution:

- When dissolving 2-Aminobenzonitrile, add the solid slowly to the solvent to avoid splashing.
- If heating is required, use a controlled heating source such as a heating mantle or a water bath. Avoid open flames.

Storage Protocol

- Store 2-Aminobenzonitrile in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[6\]](#)[\[7\]](#)
- Keep the container tightly sealed to prevent contamination and exposure to moisture.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.
- Store in a locked cabinet or area accessible only to authorized personnel.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Emergency Procedures

Spill Response

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (vermiculite, dry sand).
 - Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and notify the appropriate emergency response personnel.
 - Prevent entry into the affected area.

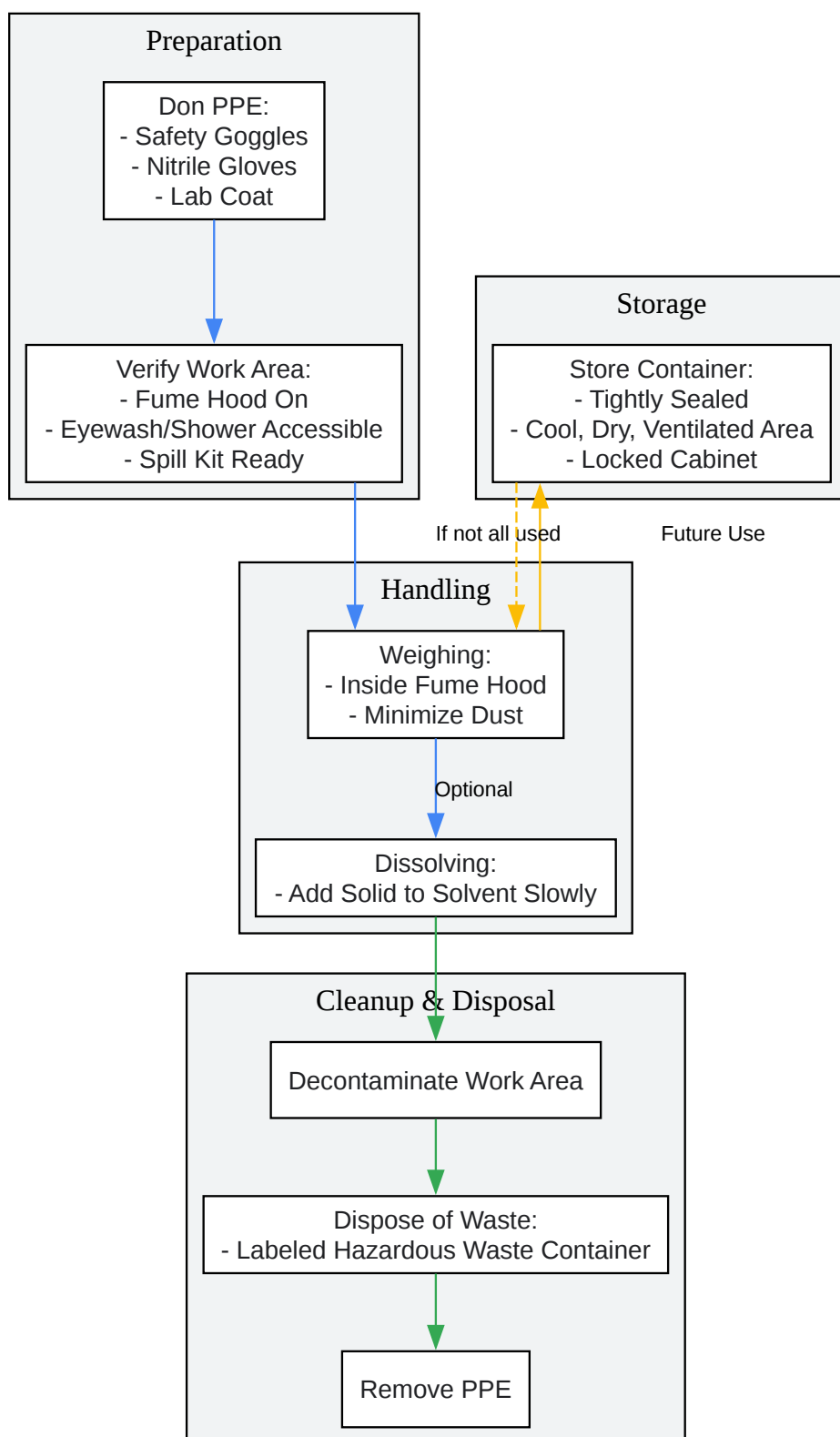
- Provide emergency responders with the Safety Data Sheet (SDS) for 2-Aminobenzonitrile.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- If on Skin: Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[5\]](#)
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Visualizations

Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of 2-Aminobenzonitrile.

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